

Proper Disposal Procedures for 1-Bromotetradecane-D29

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromotetradecane-D29

Cat. No.: B565775

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For Researchers, Scientists, and Drug Development Professionals: A Guide to Safe and Compliant Disposal

The following provides a comprehensive, step-by-step guide for the proper disposal of **1-Bromotetradecane-D29**, ensuring the safety of laboratory personnel and compliance with environmental regulations. This procedure is based on established protocols for hazardous chemical waste management and the safety data for the non-deuterated analogue, 1-Bromotetradecane.

I. Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure that all relevant personnel are familiar with the safety information for **1-Bromotetradecane-D29**. While specific toxicological data for the deuterated compound is limited, it should be handled with the same precautions as its non-deuterated counterpart.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.^[1]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.^[1]
- Respiratory Protection: Under normal use conditions, no protective equipment is needed. However, if there is a risk of inhaling vapors or mists, use a suitable respirator.^[1]

II. Quantitative Data Summary

The following table summarizes the key physical and chemical properties of 1-Bromotetradecane, which are expected to be very similar for **1-Bromotetradecane-D29**.

Property	Value
Molecular Formula	C ₁₄ H ₂₉ Br
Molecular Weight	277.28 g/mol
Appearance	Clear yellow liquid
Melting Point	5 - 6 °C
Boiling Point	175 - 178 °C @ 20 mmHg
Flash Point	>110 °C (>230 °F)
Density	0.932 g/mL at 25 °C
Solubility in Water	Insoluble

Data sourced from various safety data sheets for 1-Bromotetradecane.[\[1\]](#)[\[2\]](#)[\[3\]](#)

III. Step-by-Step Disposal Protocol

This protocol outlines the essential steps for the safe and compliant disposal of **1-Bromotetradecane-D29**.

Step 1: Waste Identification and Segregation

- Identify as Hazardous Waste: **1-Bromotetradecane-D29** should be treated as a hazardous chemical waste.
- Segregate Waste: Do not mix **1-Bromotetradecane-D29** with other waste streams. It should be segregated as a halogenated organic waste. Keep it separate from strong oxidizing agents and strong bases, as they are incompatible materials.[\[1\]](#)

Step 2: Spill Management and Collection

- Containment: In case of a spill, do not allow the product to enter drains.[3]
- Absorption: Soak up the spilled material with an inert absorbent material such as sand, silica gel, acid binder, universal binder, or sawdust.[1]
- Collection: Carefully collect the absorbed material and place it into a suitable, closed container for disposal.[1]

Step 3: Packaging and Labeling

- Container Selection: Use a chemically compatible and leak-proof container with a secure lid for waste collection.
- Labeling: Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**1-Bromotetradecane-D29**". Include the approximate quantity and the date of accumulation.

Step 4: Storage

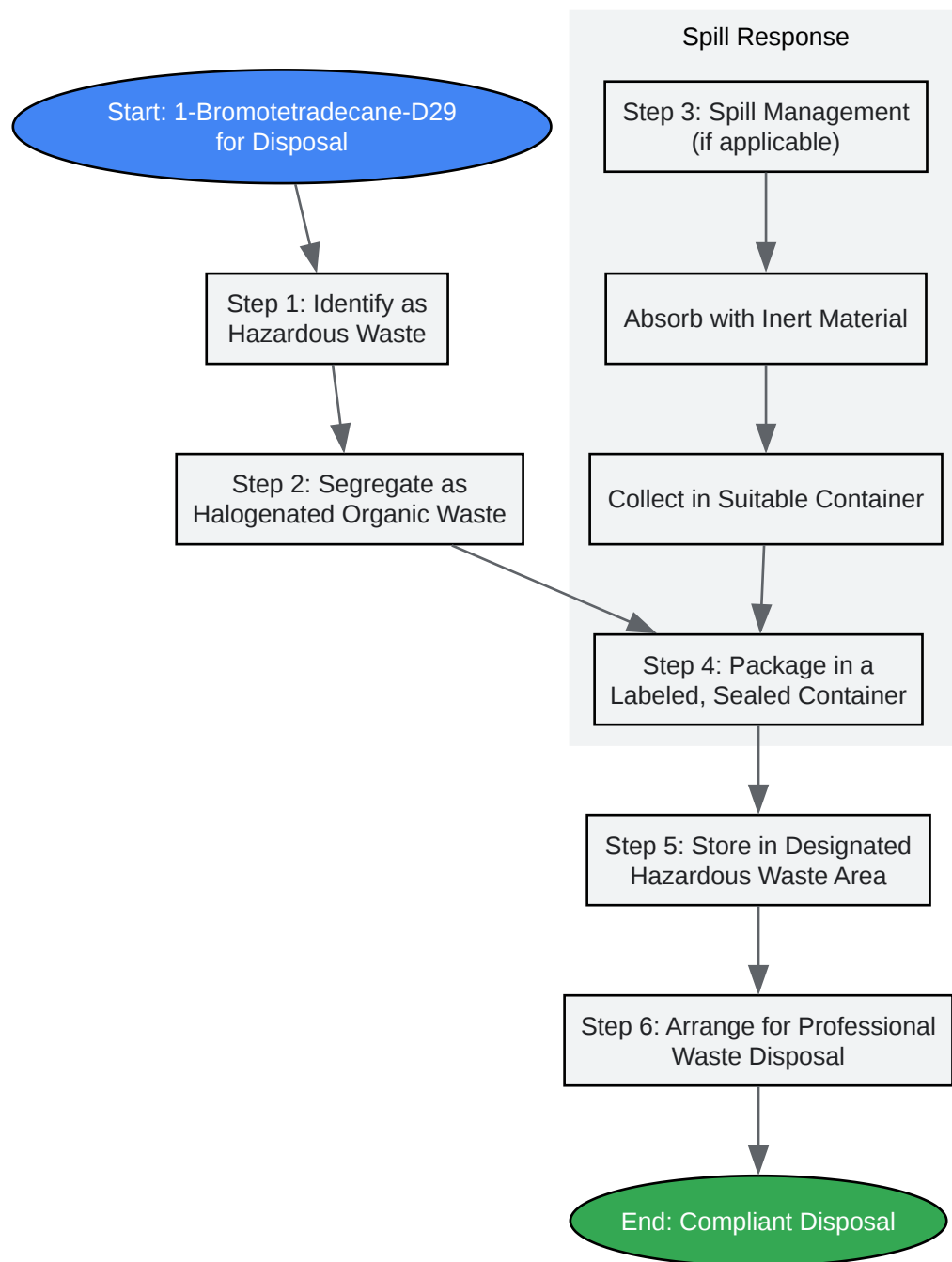
- Storage Location: Store the sealed waste container in a designated, well-ventilated hazardous waste accumulation area.
- Secondary Containment: It is best practice to store the primary waste container within a larger, chemically resistant secondary container to prevent the release of material in case of a leak.

Step 5: Final Disposal

- Professional Disposal Service: Arrange for the disposal of the hazardous waste through a licensed and certified professional waste disposal service.
- Regulatory Compliance: Chemical waste generators must determine if a discarded chemical is classified as hazardous waste and consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.

IV. Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **1-Bromotetradecane-D29**.



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Caption: Disposal workflow for **1-Bromotetradecane-D29**.

Disclaimer: This information is intended as a guide and should not replace a thorough review of the official Safety Data Sheet (SDS) for **1-Bromotetradecane-D29** and consultation with your institution's Environmental Health and Safety (EHS) department. Always adhere to all applicable local, state, and federal regulations for hazardous waste disposal.

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References

- 1. fishersci.com [fishersci.com]
- 2. 1-Bromotetradecane [chembk.com]
- 3. hpc-standards.com [hpc-standards.com]
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